

3-Heptanethiol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Heptanethiol**

Cat. No.: **B13307401**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety data and handling precautions for **3-Heptanethiol** (CAS No. 1639-07-2). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound. All quantitative data has been summarized in structured tables for ease of reference, and logical workflows for handling and personal protective equipment are visualized using diagrams.

Chemical and Physical Properties

3-Heptanethiol is a colorless liquid with a strong odor.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ S	[2][3]
Molecular Weight	132.27 g/mol	[2][4]
CAS Number	1639-07-2	[2]
Appearance	Colorless liquid	[1][5]
Odor	Strong odor	[1]
Boiling Point	351°F (177.2°C)	[1]
Freezing Point	-46°F (-43.3°C)	[1]
Solubility	Insoluble in water	[1]
Vapor Pressure	Data not available	
Flash Point	Data not available	
Autoignition Temperature	Data not available	

Hazard Identification and Classification

3-Heptanethiol is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour.
Skin irritation	Category 2	H315: Causes skin irritation.[6]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation.[6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[5][6]
H336: May cause drowsiness or dizziness.		
Aspiration hazard	Category 1	H304: May be fatal if swallowed and enters airways.
Hazardous to the aquatic environment, short-term (acute)	Category 1	H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term (chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Signal Word: Danger

First-Aid Measures

In case of exposure to **3-Heptanethiol**, immediate medical attention is crucial. The following are first-aid measures to be taken.

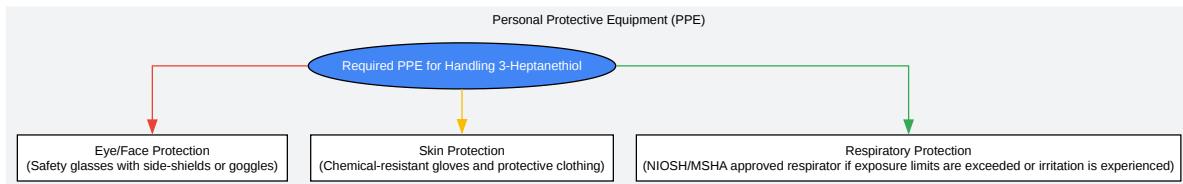
Exposure Route	First-Aid Measures	Reference
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[5] [7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[5] [7]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[5] [6] [7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Never give anything by mouth to an unconscious person. Call a physician immediately.	[7]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **3-Heptanethiol**.

Safe Handling Workflow

The following diagram illustrates the recommended workflow for handling **3-Heptanethiol** from receipt to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - 1-Heptanethiol [medbox.iiab.me]
- 2. 3-Heptanethiol | C7H16S | CID 22413524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-heptanethiol [webbook.nist.gov]
- 4. 2-Heptanethiol | C7H16S | CID 522071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]

- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3-Heptanethiol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13307401#safety-data-sheet-sds-and-handling-precautions-for-3-heptanethiol\]](https://www.benchchem.com/product/b13307401#safety-data-sheet-sds-and-handling-precautions-for-3-heptanethiol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com